

Dodecyltrichlorosilane chemical properties and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecyltrichlorosilane

Cat. No.: B1359458

[Get Quote](#)

Dodecyltrichlorosilane: A Comprehensive Technical Guide

CAS Number: 4484-72-4

Dodecyltrichlorosilane (DTS) is a versatile organosilicon compound with the chemical formula $C_{12}H_{25}Cl_3Si$.^{[1][2][3][4]} It is characterized by a long dodecyl alkyl chain attached to a silicon atom which is also bonded to three chlorine atoms.^[2] This structure imparts a dual reactivity that makes it a valuable intermediate and functionalizing agent in a wide range of applications, from advanced materials science to potential roles in biomedical fields.^{[1][5][6]} This technical guide provides an in-depth overview of the chemical properties, synthesis, reactivity, and applications of **dodecyltrichlorosilane**, tailored for researchers, scientists, and drug development professionals.

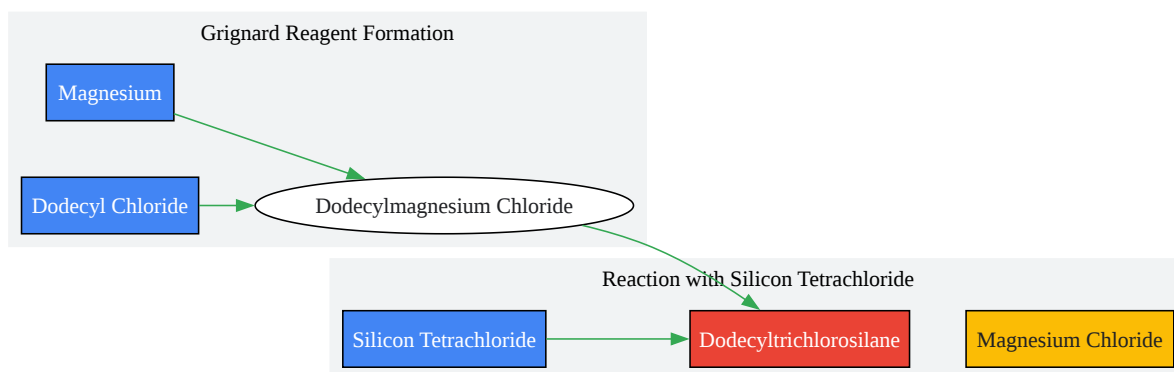
Chemical and Physical Properties

Dodecyltrichlorosilane is a colorless to yellowish transparent liquid with a sharp, pungent odor similar to hydrochloric acid.^{[7][8]} It is a combustible liquid, though it may require some effort to ignite.^{[9][10]} Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	4484-72-4	[1][2][3][4][7][8][11]
Molecular Formula	C ₁₂ H ₂₅ Cl ₃ Si	[1][2][3][4][9]
Molecular Weight	303.8 g/mol	[1][9][11]
Appearance	Colorless to yellow liquid	[1][7][8][9]
Odor	Pungent, like hydrochloric acid	[1][7][8][9]
Boiling Point	>300 °F (>149 °C) at 760 mmHg	[1][7][10][11]
Melting Point	-30 °C	[8]
Flash Point	>150 °F (>65 °C)	[1][7][8][10][11]
Density	1.026 - 1.03 g/mL at 20-25 °C	[1][8]
Refractive Index (n _{20/D})	1.454	[7]
Solubility	Soluble in organic solvents. Reacts with water.	[7]

Synthesis of Dodecyltrichlorosilane

The primary industrial method for synthesizing **dodecyltrichlorosilane** is through a Grignard reaction.[9] This involves the reaction of dodecylmagnesium chloride with silicon tetrachloride.



[Click to download full resolution via product page](#)

Grignard Synthesis of **Dodecyltrichlorosilane**

Experimental Protocol: Grignard Synthesis

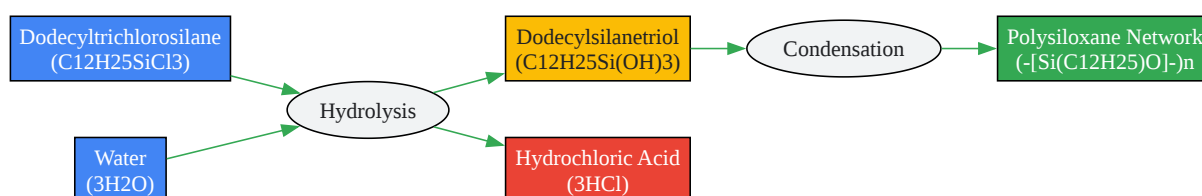
A general protocol for a Grignard reaction to synthesize an organosilane is as follows. Note that specific quantities and conditions would need to be optimized for **dodecyltrichlorosilane**.

- **Apparatus Setup:** A dry, three-necked flask is equipped with a reflux condenser, a dropping funnel, and a nitrogen or argon inlet to maintain an inert atmosphere.
- **Grignard Reagent Preparation:** Magnesium turnings are placed in the flask. A solution of 1-chlorododecane in an anhydrous ether solvent (such as diethyl ether or tetrahydrofuran) is added dropwise from the dropping funnel. A small crystal of iodine can be added to initiate the reaction. The mixture is typically refluxed to ensure complete formation of the Grignard reagent, dodecylmagnesium chloride.
- **Reaction with Silicon Tetrachloride:** The Grignard reagent solution is cooled in an ice bath. A solution of silicon tetrachloride in anhydrous ether is then added dropwise. This reaction is exothermic and the temperature should be carefully controlled.

- **Workup and Purification:** After the reaction is complete, the mixture is quenched, typically with a saturated aqueous solution of ammonium chloride. The organic layer is separated, washed, dried, and the solvent is removed. The crude **dodecyltrichlorosilane** is then purified by vacuum distillation.

Reactivity and Hydrolysis

The silicon-chlorine bonds in **dodecyltrichlorosilane** are highly reactive towards nucleophiles, with the most significant reaction being hydrolysis.^[1] When exposed to moisture or water, **dodecyltrichlorosilane** reacts vigorously to produce dodecylsilanetriol and hydrochloric acid. ^{[1][9]} The silanetriol is unstable and readily undergoes condensation to form polysiloxane networks. This reactivity is the basis for its use in surface modification.



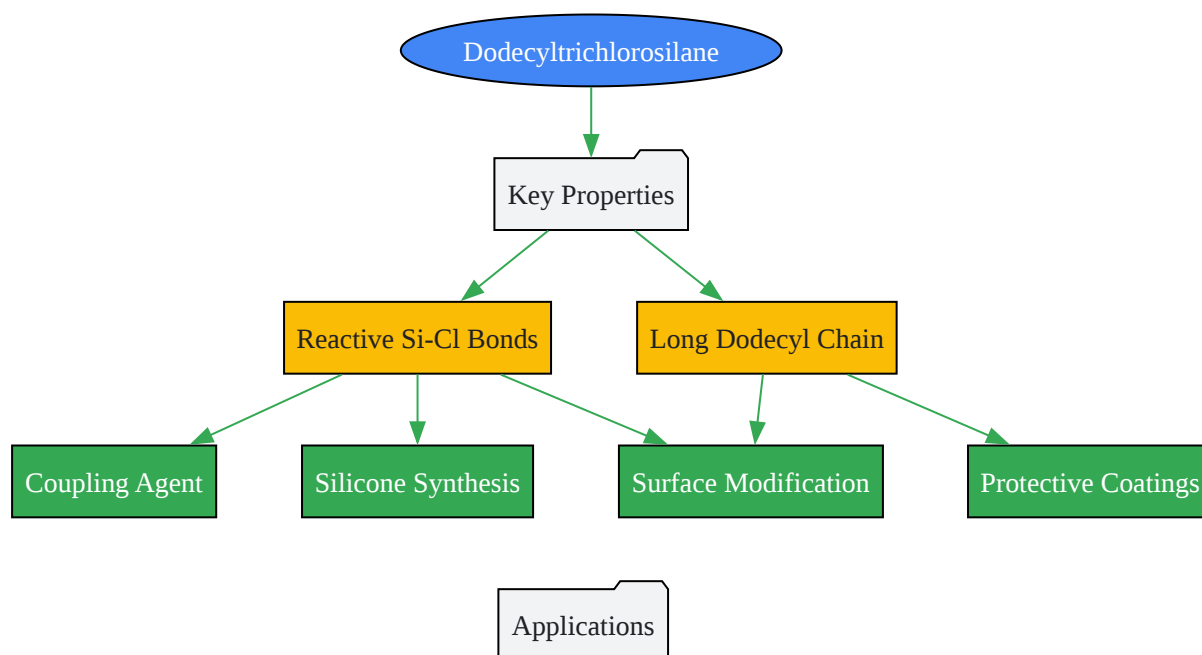
[Click to download full resolution via product page](#)

Hydrolysis and Condensation of **Dodecyltrichlorosilane**

This rapid hydrolysis and the corrosive nature of the hydrochloric acid byproduct necessitate careful handling in a moisture-free environment.^[1]

Applications in Research and Development

The unique properties of **dodecyltrichlorosilane** make it a valuable tool in various research and industrial applications.



[Click to download full resolution via product page](#)

Relationship between Properties and Applications

- Surface Modification: It is widely used to create hydrophobic surfaces on materials like glass, silica, and metals.[1][5] This is crucial in applications requiring water repellency.
- Coupling Agent: **Dodecyltrichlorosilane** acts as a coupling agent in adhesives, sealants, and composite materials, enhancing the adhesion between organic polymers and inorganic substrates.[1][5][6]
- Synthesis of Silicones: It serves as a key intermediate in the synthesis of a variety of organosilicon compounds, including specialized silicones and siloxanes.[1][5]
- Biomedical Applications: In the realm of drug development and biomedical research, the ability to modify surfaces is critical. **Dodecyltrichlorosilane** can be used to alter the surface properties of materials, potentially affecting protein adsorption and cell behavior.[1]

Experimental Protocol: Surface Modification

A general procedure for modifying a silica-based surface with **dodecyltrichlorosilane** is as follows:

- **Substrate Preparation:** The substrate (e.g., glass slide, silicon wafer) is thoroughly cleaned to remove organic contaminants. This can be achieved by sonication in solvents like acetone and ethanol, followed by drying.
- **Surface Activation:** To ensure a high density of hydroxyl groups, the surface is often activated using methods such as oxygen plasma treatment or immersion in a piranha solution (a mixture of sulfuric acid and hydrogen peroxide - handle with extreme caution).
- **Silanization:** The activated substrate is immersed in a solution of **dodecyltrichlorosilane** in an anhydrous solvent (e.g., toluene) under an inert atmosphere. The concentration of the silane and the reaction time will influence the quality of the resulting monolayer.
- **Rinsing and Curing:** After the desired reaction time, the substrate is removed from the solution and rinsed with the solvent to remove any unreacted silane. It is then typically cured at an elevated temperature to promote the formation of a stable siloxane network.

Safety and Handling

Dodecyltrichlorosilane is a corrosive and hazardous material that requires strict safety precautions.^{[1][10][12]}

- **Hazards:** It causes severe skin burns and eye damage.^{[12][13][14]} Inhalation of its vapors can irritate the mucous membranes.^[7] It reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.^{[7][9][10]}
- **Personal Protective Equipment (PPE):** When handling, it is imperative to wear appropriate PPE, including chemical-resistant gloves (neoprene or nitrile rubber), chemical safety goggles or a face shield, and protective clothing.^{[1][12]} Work should be conducted in a well-ventilated area, preferably a fume hood.^{[1][12]}
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from moisture, acids, alcohols, and oxidizing agents.^{[12][14]} The material is moisture-sensitive

and should be stored under an inert gas.[14]

- First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with plenty of water.[12][14] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention.[12][14] If inhaled, move the person to fresh air.[12][14] If ingested, rinse the mouth with water and do not induce vomiting; seek immediate medical attention.[12][14]

NFPA 704 Rating:

Category	Rating
Health	3
Flammability	1
Instability/Reactivity	2
Special	W (Water Reactive)

(Source: Alfa Chemistry[8])

This guide provides a foundational understanding of **dodecyltrichlorosilane** for professionals in research and development. Its versatile chemistry and significant reactivity profile make it a compound of interest for creating advanced materials and functionalized surfaces. Adherence to strict safety protocols is paramount when working with this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Organic Syntheses Procedure [orgsyn.org]

- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]
- 6. Experiments - Hydrolysis of tetrachlorosilane [chemiedidaktik.uni-wuppertal.de]
- 7. benchchem.com [benchchem.com]
- 8. Efficient Chemical Surface Modification Protocol on SiO₂ Transducers Applied to MMP9 Biosensing - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. files01.core.ac.uk [files01.core.ac.uk]
- 14. gelest.com [gelest.com]
- To cite this document: BenchChem. [Dodecyltrichlorosilane chemical properties and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359458#dodecyltrichlorosilane-chemical-properties-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com